

Spectroscopic Profile of 6-Methyl-1-heptanol: An In-depth Technical Guide

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Compound of Interest

Compound Name: **6-Methyl-1-heptanol**

Cat. No.: **B128184**

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Abstract

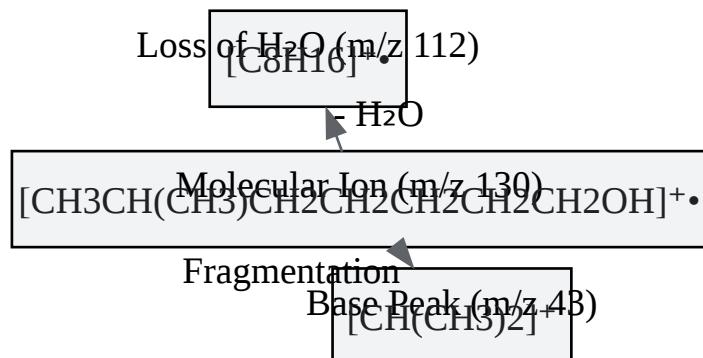
This technical guide provides a comprehensive analysis of the spectroscopic data for **6-Methyl-1-heptanol** (CAS No: 1653-40-3), a C8 branched-chain primary alcohol.^{[1][2][3]} Intended for researchers, scientists, and professionals in drug development and chemical synthesis, this document offers an in-depth examination of the Infrared (IR), Nuclear Magnetic Resonance (¹H NMR and ¹³C NMR), and Mass Spectrometry (MS) data of this compound. The guide emphasizes not only the presentation of raw spectral data but also the underlying principles of spectroscopic analysis and the causal relationships behind experimental choices and observed spectral features. This self-validating approach, grounded in established spectroscopic principles and supported by authoritative references, ensures a trustworthy and expert-driven resource for the scientific community.

Introduction: The Molecular Blueprint of 6-Methyl-1-heptanol

6-Methyl-1-heptanol is a valuable organic compound utilized in various chemical syntheses, including the production of esters and other derivatives. Its structural characterization is paramount for ensuring purity, verifying reaction outcomes, and understanding its chemical behavior. Spectroscopic techniques provide a powerful, non-destructive suite of tools to elucidate the molecular structure of compounds like **6-Methyl-1-heptanol**. Each technique probes different aspects of the molecule's constitution, and together, they offer a detailed and

confirmatory structural analysis. This guide will dissect the spectroscopic signature of **6-Methyl-1-heptanol**, providing both the "what" and the "why" behind its spectral data.

Below is a diagram of the molecular structure of **6-Methyl-1-heptanol**.



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References

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